

Platinum(II) Chloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Platinum(II) chloride*

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This in-depth technical guide provides researchers, scientists, and drug development professionals with essential information on **Platinum(II) chloride** (PtCl_2). A cornerstone of platinum-based chemistry, this guide details its chemical identifiers, physical and chemical properties, key synthetic protocols, and its pivotal role as a precursor in the development of platinum-based therapeutics and catalysts.

Compound Identification and Properties

Platinum(II) chloride is an inorganic compound with the formula PtCl_2 .^[1] It is a dark brown, odorless powder that is insoluble in water.^{[1][2]} This compound is a crucial precursor in the synthesis of other platinum compounds, most notably the pioneering anticancer drug, cisplatin.^{[3][4][5]}

Chemical Identifiers

A comprehensive list of identifiers for **Platinum(II) chloride** is provided below to facilitate accurate compound recognition and data retrieval from various chemical databases.

Identifier Type	Value
CAS Number	10025-65-7[2][6][7][8]
IUPAC Name	Platinum(II) chloride[2]
Other Names	Platinous chloride, Platinum dichloride[2][9][10]
PubChem CID	2770[2]
EC Number	233-034-1[2]
UNII	896SQ4TDHW[2][10]
InChI	InChI=1S/2ClH.Pt/h2*1H;/q;;+2/p-2[2][6]
InChIKey	CLSUSRZJUQMOHH-UHFFFAOYSA-L[2][6] [11]
SMILES	Cl[Pt]Cl[2][6][7]

Physicochemical Properties

The key physical and chemical properties of **Platinum(II) chloride** are summarized in the table below.

Property	Value
Molecular Formula	PtCl ₂ [2][3][7]
Molar Mass	265.99 g/mol [2][3]
Appearance	Dark brown powder[2][3]
Density	6.05 g/cm ³ [2][6][12]
Melting Point	581 °C (1,078 °F; 854 K)[2][6][12]
Boiling Point	Decomposes[2][12]
Solubility in water	Insoluble[2][12]
Solubility	Insoluble in alcohol and ether; Soluble in HCl and ammonia[2][4][9]
Magnetic susceptibility (χ)	-54.0·10 ⁻⁶ cm ³ /mol[2]

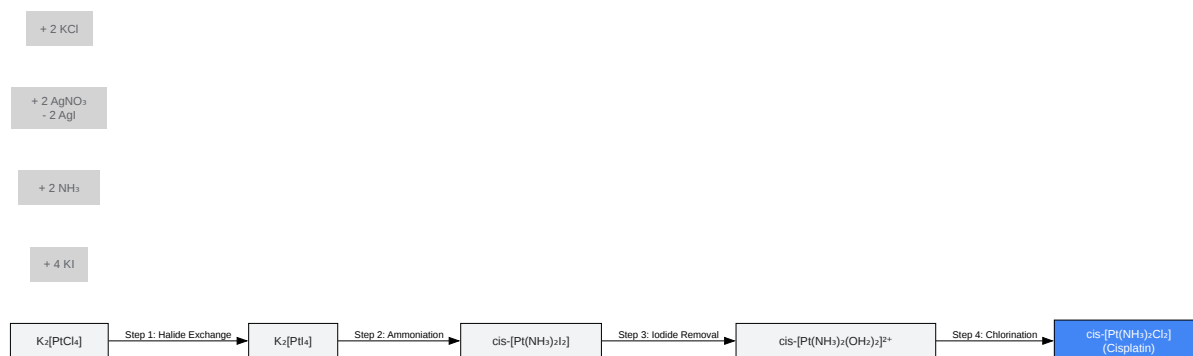
Experimental Protocols

Platinum(II) chloride is a versatile starting material for a variety of platinum complexes. The following sections provide detailed experimental protocols for the synthesis of two widely used platinum compounds derived from PtCl₂.

Synthesis of cis-Diamminedichloroplatinum(II) (Cisplatin)

The synthesis of cisplatin from a platinum(II) source is a cornerstone of medicinal inorganic chemistry. The most widely adopted method, developed by Dhara, proceeds through a tetraiodoplatinate(II) intermediate to ensure the stereospecific formation of the cis isomer.[8][13]

Experimental Workflow for Cisplatin Synthesis



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Caption: Synthetic pathway for cisplatin from $K_2[PtCl_4]$.

Methodology:

- **Preparation of Potassium Tetraiodoplatinate(II):** Potassium tetrachloroplatinate(II) ($K_2[PtCl_4]$) is treated with four equivalents of potassium iodide (KI) in an aqueous solution. The reaction mixture is stirred until the color changes from red-brown to a dark brown, indicating the formation of potassium tetraiodoplatinate(II) ($K_2[PtI_4]$).^[8]
- **Synthesis of cis-Diamminediiodoplatinum(II):** To the solution of $K_2[PtI_4]$, aqueous ammonia is added. This results in the precipitation of the yellow solid, $cis-[Pt(NH_3)_2I_2]$.^[8] The high trans effect of the iodide ligand directs the incoming ammonia ligands to the cis positions.

- **Formation of the Diaqua Complex:** The cis-[Pt(NH₃)₂I₂] precipitate is isolated and then treated with two equivalents of silver nitrate (AgNO₃) in water. This step removes the iodide ligands as a precipitate of silver iodide (AgI), yielding the soluble diaqua complex, cis-[Pt(NH₃)₂(OH₂)₂]²⁺.^[8]
- **Final Precipitation of Cisplatin:** An excess of potassium chloride (KCl) is added to the solution containing the diaqua complex. The chloride ions displace the aqua ligands, resulting in the precipitation of isomerically pure cis-[Pt(NH₃)₂Cl₂] (cisplatin) as a yellow solid. ^[8]^[13] The product can be purified by recrystallization from hot water containing 0.1 M HCl or 0.9% NaCl to suppress the formation of aqua or hydroxo complexes.^[8]

Synthesis of Dichloro(1,5-cyclooctadiene)platinum(II)

Dichloro(1,5-cyclooctadiene)platinum(II) (Pt(cod)Cl₂) is a valuable organometallic precursor for the synthesis of other platinum compounds, particularly those used in catalysis.^[14]

Methodology:

- **Reaction Setup:** Potassium tetrachloroplatinate(II) (K₂[PtCl₄]) is dissolved in water and the solution is filtered.
- **Addition of Reagents:** Acetic acid and 1,5-cyclooctadiene (cod) are sequentially added to the filtrate.^[15]
- **Reaction and Precipitation:** The reaction mixture is heated in a water bath at approximately 100°C with stirring. Over a period of about 30 minutes, the dark red solution will gradually turn pale yellow, and a precipitate of Pt(cod)Cl₂ will form.^[15]
- **Isolation and Purification:** After cooling, the precipitate is collected by filtration and washed sequentially with water, ethanol, and ether to yield the final product.^[15]

Role in Drug Development: The Mechanism of Cisplatin

Platinum(II) chloride is the direct or indirect precursor to one of the most effective and widely used anticancer drugs, cisplatin.^[3] The cytotoxic effects of cisplatin are primarily mediated

through its interaction with DNA, leading to the induction of apoptosis (programmed cell death) in cancer cells.[2][7]

Cellular Uptake and Activation

Upon entering a cell, where the intracellular chloride concentration is significantly lower than in the bloodstream, the chloride ligands of cisplatin are displaced by water molecules in a process called aquation.[2][12] This forms a highly reactive, positively charged platinum species that can readily interact with nucleophilic sites on intracellular macromolecules.[2][7]

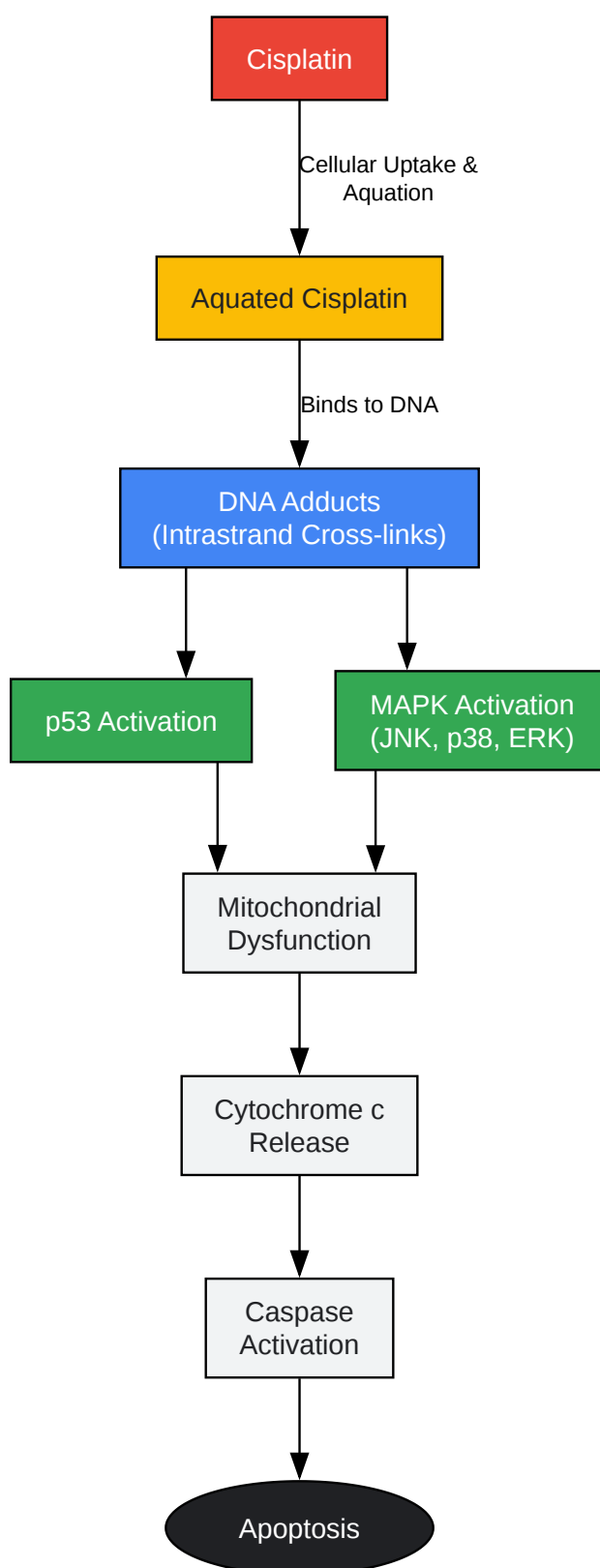
DNA Adduct Formation and Apoptotic Signaling

The activated cisplatin molecule preferentially binds to the N7 position of purine bases, primarily guanine, in the DNA.[2][6] This binding results in the formation of various DNA adducts, with the most common being 1,2-intrastrand cross-links between adjacent guanine residues.[3] These adducts cause significant distortions in the DNA double helix, which in turn inhibits DNA replication and transcription.[6][9]

The cellular response to cisplatin-induced DNA damage is complex and involves the activation of multiple signaling pathways that ultimately converge to trigger apoptosis. Key pathways include:

- **p53-Dependent Pathway:** The DNA damage activates the tumor suppressor protein p53, which can arrest the cell cycle to allow for DNA repair or, if the damage is too extensive, initiate apoptosis.[6][16]
- **MAPK Pathways:** The mitogen-activated protein kinase (MAPK) pathways, including ERK, JNK, and p38, are activated in response to the cellular stress caused by DNA damage and play crucial roles in mediating the apoptotic signal.[7][16]
- **Mitochondrial (Intrinsic) Pathway:** The signaling cascades ultimately lead to the release of cytochrome c from the mitochondria, which activates a cascade of caspases (proteolytic enzymes) that execute the apoptotic program.[2][16]

Cisplatin-Induced Apoptotic Signaling Pathway



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Caption: Signaling cascade initiated by cisplatin leading to apoptosis.

Applications in Catalysis

Beyond its significance in medicinal chemistry, **Platinum(II) chloride** is a versatile precursor for the synthesis of platinum-based catalysts.[5][17] These catalysts are employed in a wide array of organic transformations, including hydrogenation, oxidation, and various C-C, C-O, and C-N bond-forming reactions.[5][17] For instance, PtCl₂ can catalyze the intramolecular [3+2] cycloaddition of certain trienes to form polysubstituted cyclopentadiene derivatives.[18] Its ability to facilitate such complex transformations makes it an invaluable tool in fine chemical and pharmaceutical synthesis.[17]

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